

Hentetracontane: A Technical Overview of a Long-Chain Alkane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Hentetracontane**

Cat. No.: **B1581311**

[Get Quote](#)

A Note on Nomenclature: The term "**Hentetracontane**" appears to be a less common variant or potential misspelling of "Hentriaccontane." This guide will primarily focus on Hentriaccontane, a 31-carbon alkane, for which extensive scientific data is available. For clarity, the data for the 41-carbon alkane, **Hentetracontane**, is also provided.

Chemical Identification

Hentriaccontane is a long-chain saturated hydrocarbon. Its chemical identity is established by several key identifiers.

| Identifier | Value | Reference |
|-------------------|--------------------------------------|--------------|
| IUPAC Name | Hentriacontane | [1] |
| Synonyms | Untriacontane, n-Hentriacontane | [2][3][4] |
| CAS Number | 630-04-6 | [1][2][3][4] |
| Molecular Formula | C ₃₁ H ₆₄ | [1][2][3][4] |
| Molecular Weight | 436.84 g/mol | [2][3] |
| PubChem CID | 12410 | [1][5] |
| ChEBI ID | 5659 | [1] |
| InChI Key | IUJAMGNYPWYUPM-UHFFFAOYSA-N | [1][2] |
| SMILES | CCCCCCCCCCCCCCCCCCCC CCCCCCCCCCCC | [1][2] |

For the 41-carbon alkane, **Hentetracontane**, the available identifiers are:

| Identifier | Value | Reference |
|-------------------|---------------------------------|-----------|
| Molecular Formula | C ₄₁ H ₈₄ | [6] |
| Molecular Weight | 577.1 g/mol | [6] |
| PubChem CID | 81613 | [6] |

Physicochemical Properties

Hentriacontane exists as a white, waxy solid at standard conditions.[1][7] It is a non-polar molecule, making it highly hydrophobic and insoluble in water.[7]

| Property | Value | Reference |
|----------------|---|---|
| Appearance | White, opaque, waxy crystals | [1] |
| Melting Point | 67.5 to 69.3 °C | [1] |
| Boiling Point | 458 °C | [1] |
| Density | 0.781 g/cm ³ at 68 °C | [1] [5] |
| Solubility | Insoluble in water; Soluble in heptane (5 mg/ml) and petroleum ether; Slightly soluble in ethanol, benzene, chloroform. | [2] [5] [7] [8] |
| Vapor Pressure | 1.40×10^{-11} mm Hg at 25 °C (Extrapolated) | [5] |
| logP | 16.501 | [1] |

Natural Occurrence and Biological Significance

Hentriacontane is a naturally occurring compound found in a variety of plant and insect waxes. It is a component of beeswax (comprising about 8-9%) and is found in plants such as peas (*Pisum sativum*), *Acacia senegal*, and *Gymnema sylvestre*.[\[1\]](#)[\[5\]](#)

Research has indicated that hentriacontane possesses anti-inflammatory, antitumor, antimicrobial, and antitubercular properties.[\[5\]](#)[\[7\]](#) It has been shown to reduce the expression of inflammatory mediators.[\[7\]](#)

Experimental Protocols

Analytical Methods

The identification and quantification of hentriacontane in various matrices are typically performed using chromatographic techniques coupled with mass spectrometry.

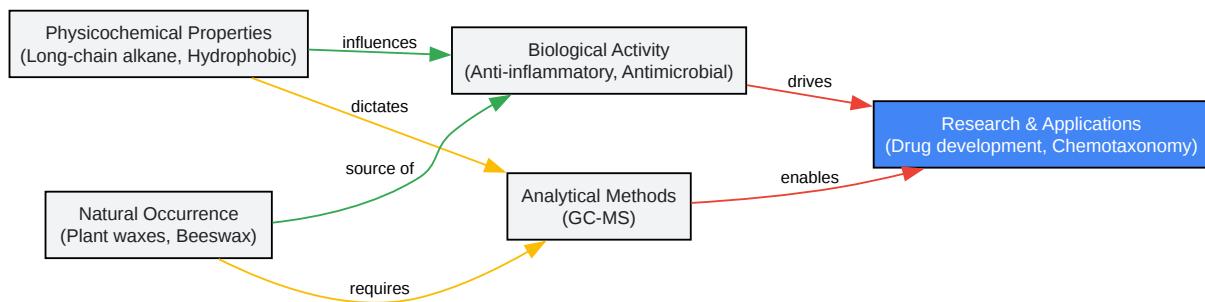
General Workflow for Analysis:

- Extraction: The initial step involves isolating hentriacontane from the sample matrix. For solid samples, this can be achieved through solvent extraction. For water samples, methods like purge and trap or headspace analysis can be employed for volatile compounds, though less applicable to long-chain alkanes. Steam distillation is another potential method for compounds with relatively high vapor pressure that are insoluble in water.[9]
- Cleanup: The crude extract is often purified to remove interfering substances. Adsorption chromatography using silica gel, alumina, or florisil is a common technique for separating non-polar compounds like hentriacontane.[9]
- Concentration: The purified sample is concentrated to meet the detection limits of the analytical instrument. Rotary evaporation or evaporation under a stream of nitrogen are common methods.[9]
- Instrumental Analysis: The concentrated sample is then analyzed, most commonly by Gas Chromatography-Mass Spectrometry (GC-MS). High-resolution gas chromatography (HRGC) provides excellent separation of complex mixtures of hydrocarbons.[5][10]

Synthesis of a Hentriacontane Derivative

While the direct synthesis of hentriacontane is not extensively detailed in the provided results, a method for synthesizing a related β -diketone, hentriacontane-14,16-dione, has been reported. This synthesis starts from an isoxazole precursor.[11] Such synthetic routes are crucial for producing standards for analytical studies and for creating novel compounds with potential biological activities.

Logical Relationships



[Click to download full resolution via product page](#)

Caption: Relationship between Hentriacontane's properties and its applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Hentriacontane - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
- 3. larodan.com [larodan.com]
- 4. Hentriacontane [webbook.nist.gov]
- 5. Hentriacontane | C31H64 | CID 12410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Hentetracontane | C41H84 | CID 81613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Showing Compound Hentriacontane (FDB001480) - FooDB [foodb.ca]
- 8. hentriacontane, 630-04-6 [thegoodsentscompany.com]
- 9. env.go.jp [env.go.jp]
- 10. atsdr.cdc.gov [atsdr.cdc.gov]
- 11. Synthesis of hentriacontane-14,16-dione, a β -diketone found in plant waxes - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Hentetracontane: A Technical Overview of a Long-Chain Alkane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1581311#hentetracontane-cas-number-and-molecular-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com